

Commercial Availability and Technical Guide: 2,6-Bis(chloromethyl)pyridine Hydrochloride

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Compound of Interest

Compound Name: 2,6-Bis(chloromethyl)pyridine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key properties, and synthetic utility of **2,6-Bis(chloromethyl)pyridine hydrochloride** (CAS No: 55422-79-2). This versatile heterocyclic compound serves as a critical building block in medicinal chemistry, coordination chemistry, and materials science. Its bifunctional nature, arising from the two reactive chloromethyl groups, allows for its use as a precursor in the synthesis of a wide range of more complex molecules, including pharmaceutical intermediates and specialized ligands.

Commercial Suppliers and Availability

2,6-Bis(chloromethyl)pyridine hydrochloride is readily available from a variety of chemical suppliers catering to the research and development sector. The compound is typically offered in quantities ranging from grams to kilograms, with purity levels generally suitable for laboratory and preclinical research. The table below summarizes a selection of commercial suppliers.

Supplier	Purity	Available Quantities	Additional Information
Sigma-Aldrich	97%	Inquire for details	Shipped in a cold pack; store in a freezer under -20°C in an inert atmosphere. [1]
CymitQuimica (distributor for Apollo Scientific)	Not specified	1g, 5g, 25g	Intended for laboratory use only. [2]
ChemShuttle	95%	Inquire for 250g and larger quantities	Storage temperature: 2-8°C. [3]
Benchchem	≥98% (commercial grades)	Inquire for details	For research use only; not for human or veterinary use. [4]
Parchem	Not specified	Inquire for details	Specialty chemical supplier. [5]
SR Innovations India	Industrial Grade	25 Kg	Sold by the kilogram. [6]

Physicochemical Properties

The following table outlines the key physicochemical properties of **2,6-Bis(chloromethyl)pyridine hydrochloride**, compiled from various supplier and literature sources.

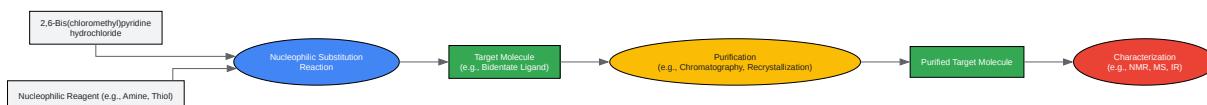
Property	Value
CAS Number	55422-79-2
Molecular Formula	C ₇ H ₈ Cl ₃ N ^[3] ^[4]
Molecular Weight	212.5 g/mol ^[4]
Appearance	Solid ^[1]
Melting Point	73–78°C ^[4]
Purity	≥95-98% (Varies by supplier) ^[3] ^[4]
Storage Conditions	2-8°C or -20°C (Varies by supplier) ^[1] ^[3]

Synthetic Applications and Experimental Protocols

2,6-Bis(chloromethyl)pyridine hydrochloride is a valuable intermediate in organic synthesis, primarily due to the reactivity of its two chloromethyl groups, which are susceptible to nucleophilic substitution. This allows for the introduction of a wide variety of functional groups, making it a key component in the synthesis of ligands for metal complexes, fluorescent chemosensors, and pharmaceutical intermediates.^[2]

General Synthetic Workflow

The following diagram illustrates a generalized experimental workflow for the utilization of **2,6-Bis(chloromethyl)pyridine hydrochloride** in the synthesis of a target molecule, such as a bidentate ligand.



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General workflow for nucleophilic substitution.

Example Experimental Protocol: Synthesis of 2,6-Bis(chloromethyl)pyridine Hydrochloride

The following is a patented method for the synthesis of **2,6-Bis(chloromethyl)pyridine hydrochloride**, starting from 2,6-lutidine. This multi-step process involves oxidation, esterification, reduction, and finally chlorination.

Step 1: Oxidation of 2,6-Lutidine to 2,6-Pyridinedicarboxylic Acid

- In a 250 ml flask, combine 21.4 g (0.2 mol) of 2,6-lutidine with 150 ml of water.
- Heat the mixture to 80°C.
- Add 126.4 g (0.8 mol) of potassium permanganate in batches, maintaining the temperature at 75-80°C with stirring for 35 minutes.
- Monitor the reaction progress using thin-layer chromatography.
- Upon completion, adjust the pH of the reaction solution to 3 using 2 mol/l hydrochloric acid.
- Cool the solution to 20°C to precipitate the 2,6-pyridinedicarboxylic acid.[3]

Step 2: Esterification to Dimethyl 2,6-Pyridinedicarboxylate

- The 2,6-pyridinedicarboxylic acid is reacted with methanol in the presence of concentrated sulfuric acid to yield dimethyl 2,6-pyridinedicarboxylate.[3]

Step 3: Reduction to 2,6-Pyridinedimethanol

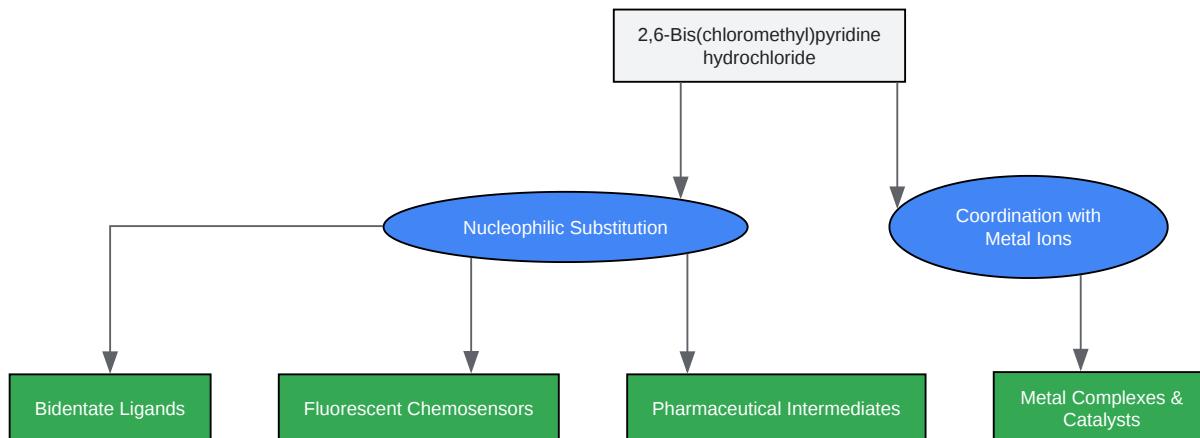
- The dimethyl 2,6-pyridinedicarboxylate is then reduced to 2,6-pyridinedimethanol.

Step 4: Chlorination to **2,6-Bis(chloromethyl)pyridine Hydrochloride**

- Finally, the 2,6-pyridinedimethanol is reacted with thionyl chloride to produce the target compound, **2,6-Bis(chloromethyl)pyridine hydrochloride**.

Logical Relationships in Synthetic Utility

The versatility of **2,6-Bis(chloromethyl)pyridine hydrochloride** as a synthetic precursor is rooted in its ability to undergo a variety of chemical transformations. The diagram below outlines the logical relationships between the starting material and its potential applications.



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Synthetic utility of the core compound.

In summary, **2,6-Bis(chloromethyl)pyridine hydrochloride** is a commercially accessible and highly valuable reagent for researchers in drug development and materials science. Its utility as a synthetic building block is well-established, with straightforward applications in the construction of complex molecular architectures.

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